

Measuring Acetoacetyl-CoA Synthetase (AACS) Activity in Tissue Homogenates: Application Notes and Protocols

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Compound of Interest

Compound Name: *S*-Acetoacetate Coenzyme A

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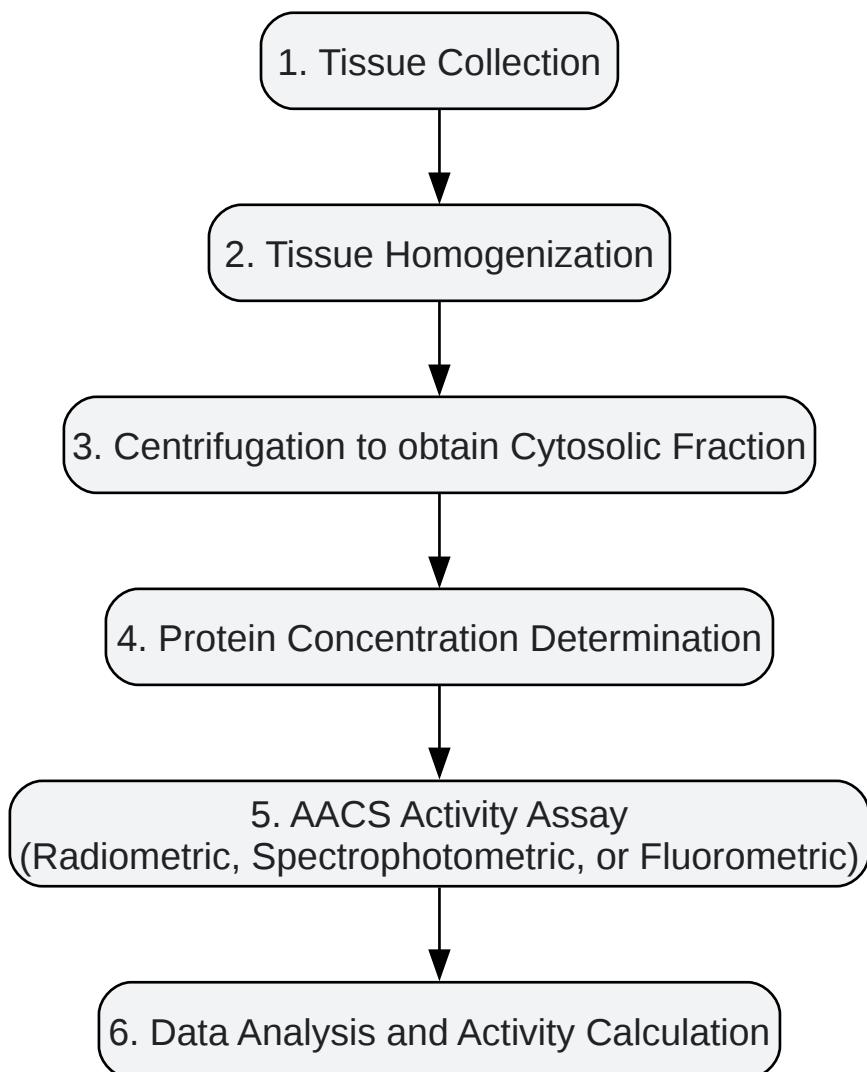
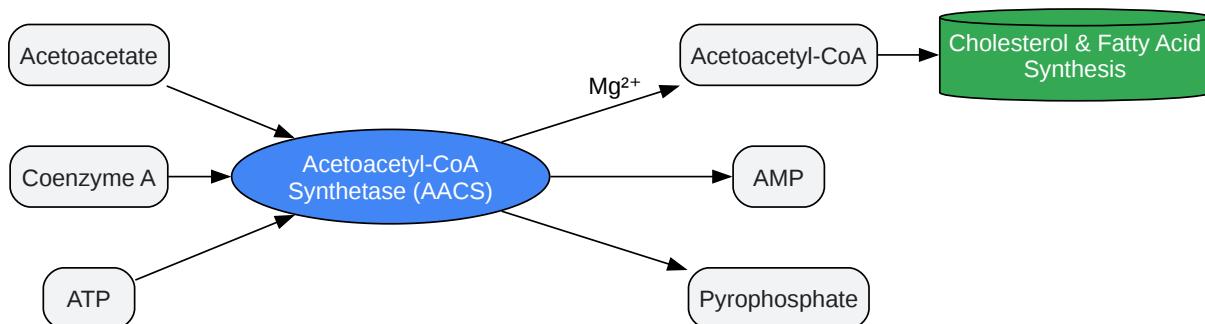
For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetoacetyl-CoA synthetase (AACS), also known as acetoacetate-CoA ligase, is a key cytosolic enzyme that plays a crucial role in ketone body utilization and de novo lipogenesis. It catalyzes the conversion of acetoacetate to acetoacetyl-CoA, providing a substrate for cholesterol and fatty acid synthesis. The activity of AACS is highly regulated and varies across different tissues, making its measurement essential for understanding metabolic pathways in both normal physiological and disease states. This document provides detailed application notes and protocols for the measurement of AACS activity in tissue homogenates using various established methods.

I. Biochemical Pathway

AACS facilitates the ATP-dependent ligation of acetoacetate with Coenzyme A (CoA) to form acetoacetyl-CoA, AMP, and pyrophosphate (PPi). The resulting acetoacetyl-CoA can then be utilized in downstream pathways for the synthesis of lipids.

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